

An In-depth Technical Guide to the Stability and Degradation Pathways of Isocaproaldehyde

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Compound of Interest

Compound Name: Isocaproaldehyde

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Introduction

Isocaproaldehyde, systematically known as 4-methylpentanal, is a six-carbon branched-chain aldehyde with the chemical formula $C_6H_{12}O$.^{[1][2]} It is a volatile organic compound and a known biochemical, notably as a product of the enzymatic cleavage of the cholesterol side chain during steroidogenesis.^{[3][4]} Understanding the stability and degradation pathways of **isocaproaldehyde** is crucial for researchers in various fields, including drug development, where it may arise as a metabolite or a degradation product of larger molecules. Its reactive aldehyde functional group makes it susceptible to a variety of chemical transformations, influencing its biological activity and toxicological profile.

This technical guide provides a comprehensive overview of the current knowledge on the stability and degradation of **isocaproaldehyde**, summarizing key data, outlining experimental protocols, and visualizing its degradation pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **isocaproaldehyde** is presented in Table 1. It is a flammable liquid and requires careful handling and storage to maintain its integrity.^[1]

Table 1: Chemical and Physical Properties of **Isocaproaldehyde**

Property	Value	Reference
IUPAC Name	4-methylpentanal	[2]
Synonyms	Isocaproaldehyde, Isohexanal	[1][2]
CAS Number	1119-16-0	[1]
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[1]
Appearance	Liquid	-
Boiling Point	122-123 °C	-
Flash Point	21 °C	-

Stability Profile and Storage Recommendations

Isocaproaldehyde is chemically stable under standard ambient conditions when stored properly. However, its aldehyde functionality makes it prone to degradation over time, particularly when exposed to air, light, and elevated temperatures. For long-term storage, it is recommended to keep **isocaproaldehyde** in a tightly sealed container under an inert atmosphere, protected from light, and at a refrigerated temperature of 2-8°C. For stock solutions, storage at -20°C is recommended, and they are generally usable for up to one month.[5] The pure compound can be stored for up to 24 months under ideal conditions.[5]

Degradation Pathways

The degradation of **isocaproaldehyde** can proceed through both enzymatic and non-enzymatic pathways. These pathways are critical in determining its biological fate and potential for interaction with other molecules.

Enzymatic Degradation

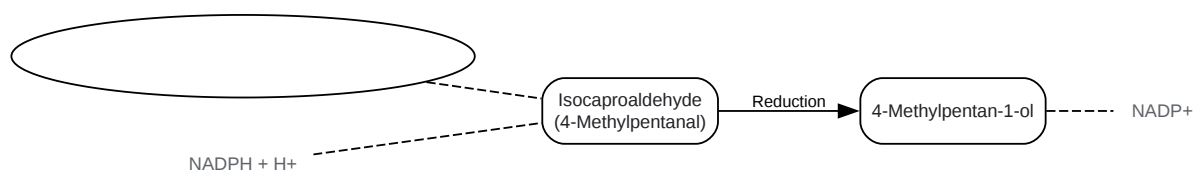
In biological systems, **isocaproaldehyde** is primarily metabolized through reduction.

The main enzymatic degradation pathway for **isocaproaldehyde** is its reduction to the corresponding primary alcohol, 4-methylpentan-1-ol. This reaction is catalyzed by NAD(P)H-

dependent aldehyde reductases.

- Aldose Reductase (AKR1B1): In mammalian tissues, particularly the adrenal glands, aldose reductase is a major enzyme responsible for the reduction of **isocaproaldehyde**.^[5] This enzyme exhibits a high affinity for **isocaproaldehyde**, with a Michaelis constant (K_m) value of 1 μM .^[5] The reaction utilizes NADPH as a cofactor.
- Mouse Vas Deferens Protein (MVDP): Another enzyme implicated in the detoxification of **isocaproaldehyde** is the mouse vas deferens protein (MVDP), an aldose reductase-like protein.^[6] MVDP also catalyzes the reduction of **isocaproaldehyde** to 4-methylpentan-1-ol.^{[6][7]}

The enzymatic reduction of **isocaproaldehyde** is a critical detoxification pathway, as aldehydes are generally more reactive and potentially more toxic than their corresponding alcohols.



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Figure 1: Enzymatic reduction of **isocaproaldehyde**. (Within 100 characters)

Non-Enzymatic Degradation

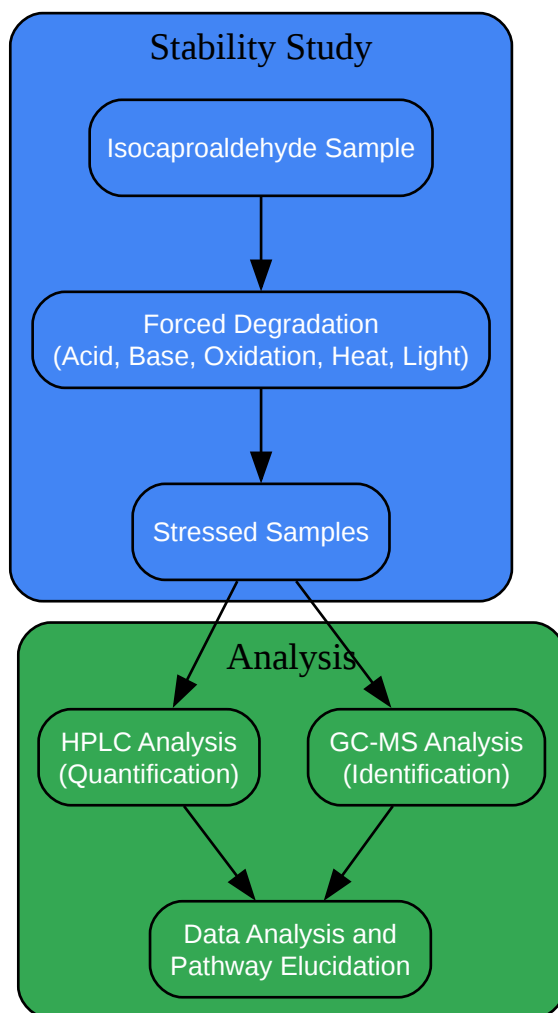
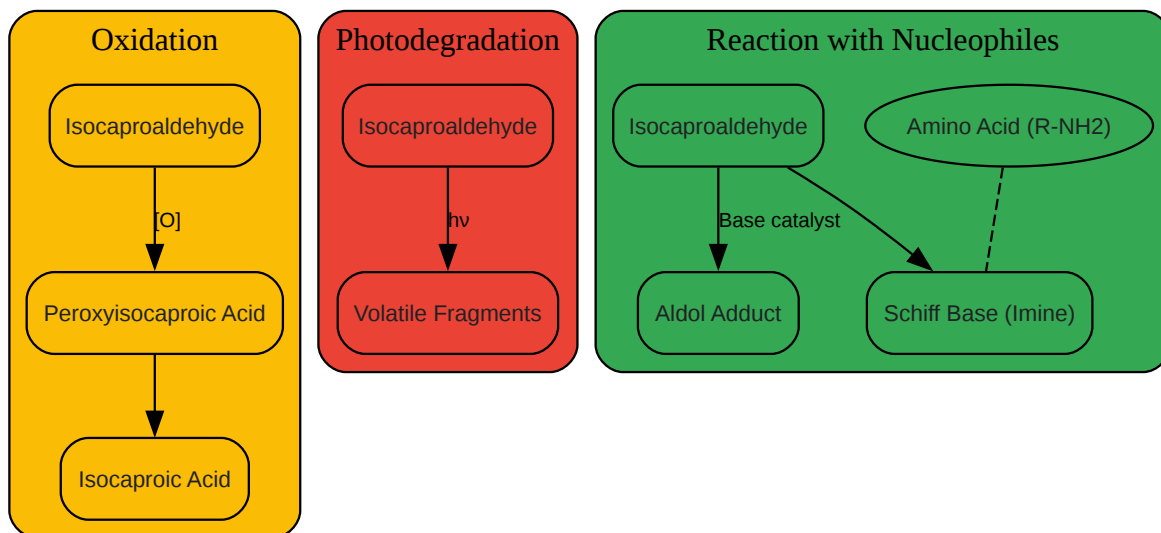
Due to its reactive aldehyde group, **isocaproaldehyde** is susceptible to various non-enzymatic degradation reactions, including oxidation, photolysis, and reactions with nucleophiles.

Aldehydes are readily oxidized to carboxylic acids. While specific kinetic data for **isocaproaldehyde** oxidation is scarce, the general mechanism involves the formation of a peroxy acid intermediate, which then converts to isocaproic acid (4-methylpentanoic acid). This process can be initiated by atmospheric oxygen (autooxidation) and can be accelerated by heat, light, and the presence of metal ions. The oxidation of aliphatic aldehydes can be a complex process leading to a variety of products.^[8]

Aliphatic aldehydes can undergo photodegradation upon exposure to ultraviolet (UV) light.^{[7][9]} The primary photochemical processes for aldehydes include Norrish Type I and Type II reactions. For **isocaproaldehyde**, this could lead to the formation of various smaller volatile compounds through cleavage of the carbon-carbon bonds adjacent to the carbonyl group.

The electrophilic carbonyl carbon of **isocaproaldehyde** is a target for nucleophilic attack.

- Aldol Condensation: Under basic conditions, aldehydes with α -hydrogens, such as **isocaproaldehyde**, can undergo self-condensation reactions (aldol condensation) to form β -hydroxy aldehydes, which can subsequently dehydrate to form α,β -unsaturated aldehydes.^{[10][11]}
- Reaction with Amino Acids: The aldehyde group can react with primary and secondary amines, such as the amino groups of amino acids and proteins, to form Schiff bases (imines).^[12] This reaction is reversible but can lead to further, more stable products through subsequent reactions like reduction or cyclization. While specific studies on **isocaproaldehyde** are limited, this reactivity is a general characteristic of aldehydes.



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References

- 1. scbt.com [scbt.com]
- 2. Human Metabolome Database: Showing metabocard for 4-Methylpentanal (HMDB0001318) [hmdb.ca]
- 3. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 4. Isocaproaldehyde | 1119-16-0 | Benchchem [benchchem.com]
- 5. Separation of Pentanal, 4-methyl- on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 6. Aldehydes as powerful initiators for photochemical transformations - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. acp.copernicus.org [acp.copernicus.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Solved draw a mechanism and provide the structure of the | Chegg.com [chegg.com]
- 11. Answered: 4-methylpentanal H NaOH | bartleby [bartleby.com]
- 12. A kinetic and mechanistic study of the amino acid catalyzed aldol condensation of acetaldehyde in aqueous and salt solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
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